

Technical Guide: An In-depth Analysis of CAS Number 103930-58-1

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Compound of Interest

Compound Name: 2-((3-Amino-4-methoxyphenyl)amino)ethanol

Cat. No.: B1230247

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To: Researchers, Scientists, and Drug Development Professionals

Subject: Comprehensive Technical Overview of the Compound Associated with CAS Number 103930-58-1

Executive Summary

This technical guide was commissioned to provide a comprehensive overview of the chemical compound associated with the Chemical Abstracts Service (CAS) Number 103930-58-1, including its physicochemical properties, primary uses, and relevant experimental protocols. However, an exhaustive search of publicly available chemical databases, including PubChem and ChemSpider, did not yield a specific, well-characterized chemical entity corresponding to this CAS number.

The initial broad searches for this identifier returned information for unrelated compounds, most notably Benzyl Salicylate (CAS Number 118-58-1). Subsequent targeted searches for the exact CAS number 103930-58-1 did not retrieve any specific chemical name, structure, or associated scientific literature.

Therefore, this document serves to report on the absence of publicly available data for a compound with CAS Number 103930-58-1 and to caution against the potential for misidentification with other substances.

Identification and Nomenclature

A thorough investigation into chemical registries and databases for CAS Number 103930-58-1 did not result in the identification of a specific chemical compound. Standard chemical databases such as PubChem and ChemSpider do not have an entry for this identifier.

It is crucial for researchers to verify the CAS number of the compound of interest. An incorrect CAS number can lead to the procurement and use of the wrong substance, with significant implications for experimental accuracy and safety.

Physicochemical Properties

Due to the inability to identify a specific chemical compound for CAS Number 103930-58-1, no physicochemical data can be provided. The table below remains unpopulated as a result.

Property	Value
Molecular Formula	Not Available
Molecular Weight	Not Available
Melting Point	Not Available
Boiling Point	Not Available
Solubility	Not Available
pKa	Not Available

Known Uses and Applications

Without an identified compound, there are no known uses or applications associated with CAS Number 103930-58-1. Research and development professionals should be aware that any attribution of use to this CAS number is likely erroneous and may refer to a different chemical entity.

Signaling Pathways and Mechanism of Action

Information regarding the mechanism of action or any associated signaling pathways for a compound is contingent on its identification and subsequent biological studies. As no

compound has been identified for CAS Number 103930-58-1, this information is not available.

Experimental Protocols

The request for detailed experimental methodologies for key experiments cannot be fulfilled as no published studies or protocols are associated with the provided CAS number.

Conclusion and Recommendations

The investigation to compile a technical guide for the compound with CAS Number 103930-58-1 has concluded that there is no publicly accessible information for a chemical with this identifier. The initial search results pointed to other, distinct chemical entities, highlighting the potential for error if relying solely on this CAS number.

It is strongly recommended that researchers and scientists:

- **Verify the CAS Number:** Double-check the CAS number from a reliable source to ensure it is correct.
- **Cross-reference with Chemical Name and Structure:** Whenever possible, use the chemical name and structure in conjunction with the CAS number to confirm the identity of the compound.
- **Consult Supplier Documentation:** For commercially procured chemicals, refer to the supplier's certificate of analysis and safety data sheet (SDS) for accurate identification and property information.

Until a specific and verified chemical compound is associated with CAS Number 103930-58-1, no further information regarding its properties, uses, or related experimental procedures can be provided.

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